

Introduction: The Versatility of the 1,2,3-Thiadiazole Core

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Compound of Interest

Compound Name: 1,2,3-Thiadiazole-4-carboxamide

CAS No.: 4100-20-3

Cat. No.: B1266815

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The 1,2,3-thiadiazole is a five-membered aromatic heterocycle containing one sulfur and two adjacent nitrogen atoms.^{[1][2]} This scaffold has garnered significant attention in medicinal and agricultural chemistry due to its unique physicochemical properties and its ability to act as a versatile pharmacophore.^{[1][3]} Its mesoionic character facilitates the crossing of cellular membranes, allowing compounds incorporating this moiety to interact effectively with a wide range of biological targets.^{[2][4]} As a bioisostere of pyrimidine and oxadiazole, the 1,2,3-thiadiazole ring is a privileged structure found in compounds with a broad spectrum of pharmacological activities, including anticancer, antiviral, antifungal, antibacterial, and insecticidal properties.^{[1][2][5]} This guide provides an in-depth exploration of the synthesis, biological activities, and structure-activity relationships (SAR) of 1,2,3-thiadiazole derivatives, offering field-proven insights for researchers in drug discovery and development.

Part 1: Synthesis of the 1,2,3-Thiadiazole Scaffold

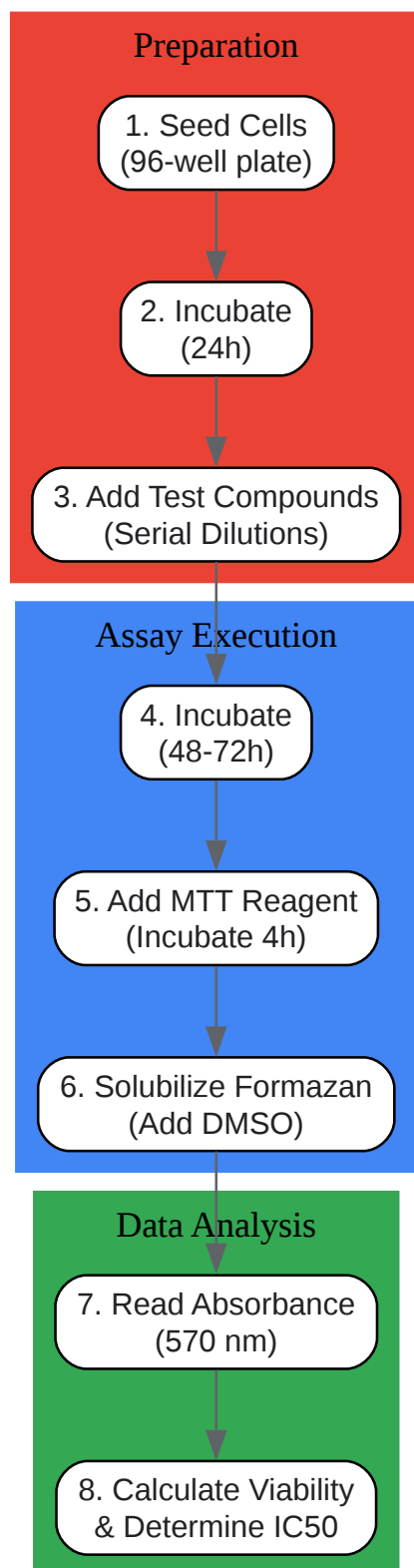
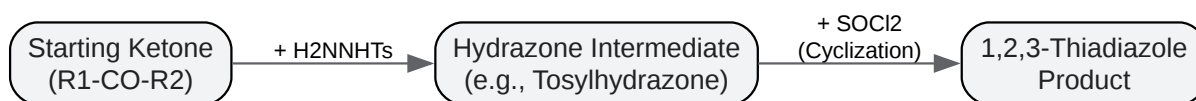
The construction of the 1,2,3-thiadiazole ring is a critical step in the development of novel bioactive molecules. Several synthetic strategies exist, with the Hurd-Mori reaction being a cornerstone methodology.

The Hurd-Mori Reaction and Its Modern Variants

The classical Hurd-Mori reaction involves the thermal decomposition of hydrazone derivatives in the presence of a thionating agent, typically thionyl chloride (SOCl₂), to yield the 1,2,3-

thiadiazole ring.^[5] This method is widely applicable for synthesizing a variety of substituted 1,2,3-thiadiazoles.^{[1][5]}

A common pathway starts from a ketone, which is converted to a hydrazone intermediate (e.g., a tosylhydrazone or semicarbazone). This intermediate then undergoes cyclization with thionyl chloride.^{[5][6]}



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Sources

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